

3-(2,2,2-Trifluoroacetyl)benzonitrile safety data sheet (SDS) information

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Compound of Interest

Compound Name: 3-(2,2,2-Trifluoroacetyl)benzonitrile

Cat. No.: B1316734

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In-Depth Technical Guide: 3-(2,2,2-Trifluoroacetyl)benzonitrile

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: A comprehensive Safety Data Sheet (SDS) for **3-(2,2,2-Trifluoroacetyl)benzonitrile** (CAS No. 23568-85-6) is not publicly available at the time of this report. The following information is based on general knowledge of structurally similar compounds, such as other substituted benzonitriles and trifluoroacetylated aromatic compounds. This guide should be used for preliminary informational purposes only. A substance-specific risk assessment should be conducted by qualified personnel before handling this chemical.

Introduction

3-(2,2,2-Trifluoroacetyl)benzonitrile is a substituted aromatic ketone containing both a nitrile and a trifluoroacetyl group. Its unique electronic properties make it a compound of interest in medicinal chemistry and materials science. Due to the absence of a specific Safety Data Sheet, this document provides a detailed overview of anticipated hazards, handling procedures, and emergency protocols based on data from analogous chemical structures.

Hazard Assessment and Precautionary Measures

While specific quantitative data for **3-(2,2,2-Trifluoroacetyl)benzonitrile** is unavailable, a qualitative hazard assessment can be inferred from related compounds.

Anticipated Hazards:

- Oral Toxicity: Likely to be harmful if swallowed.
- Dermal Toxicity: May be harmful in contact with skin.
- Skin Corrosion/Irritation: Expected to cause skin irritation.
- Eye Damage/Irritation: Expected to cause serious eye irritation.
- Inhalation Toxicity: May cause respiratory irritation if inhaled.

Precautionary Statements:

- Prevention:
 - Avoid breathing dust, fumes, gas, mist, vapors, or spray.
 - Wash hands and any exposed skin thoroughly after handling.
 - Do not eat, drink, or smoke when using this product.
 - Use only outdoors or in a well-ventilated area.
 - Wear protective gloves, protective clothing, eye protection, and face protection.
- Response:
 - If on skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.
 - If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.

- If inhaled: Remove person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.
- If swallowed: Call a poison center or doctor if you feel unwell. Rinse mouth. Do NOT induce vomiting.
- Storage:
 - Store in a well-ventilated place. Keep container tightly closed.
 - Store locked up.
- Disposal:
 - Dispose of contents/container to an approved waste disposal plant.

Data Presentation

Due to the lack of a specific SDS, a table of quantitative data cannot be provided. Researchers should consult supplier-specific information or conduct their own analytical testing to determine the precise physical and chemical properties.

Experimental Protocols

Detailed experimental protocols are not available. The following section provides a general workflow for handling a chemical spill, which is a critical safety protocol in any laboratory setting.

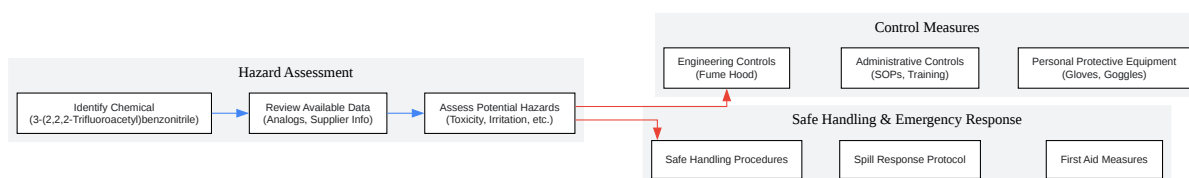
General Chemical Spill Response Workflow

- Assess the Situation:
 - Identify the spilled material.
 - Determine the quantity of the spill.
 - Identify any immediate dangers (e.g., fire, reactive chemicals).
- Ensure Personal Safety:

- Evacuate non-essential personnel from the immediate area.
- Don appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves, safety goggles or a face shield, and a lab coat. A respirator may be necessary for large or volatile spills.
- Contain the Spill:
 - For liquid spills, use absorbent materials (e.g., spill pillows, sand, or vermiculite) to dike the area and prevent spreading.
 - For solid spills, carefully sweep or scoop the material, avoiding the creation of dust.
- Neutralize and Clean Up:
 - Follow specific neutralization procedures if applicable and known for the chemical class.
 - Absorb the contained liquid or collect the solid material.
- Decontaminate:
 - Clean the spill area with an appropriate solvent or cleaning solution.
 - Wipe the area dry.
- Dispose of Waste:
 - Place all contaminated materials (absorbents, PPE, etc.) in a clearly labeled, sealed waste container.
 - Dispose of the hazardous waste according to institutional and local regulations.
- Report the Incident:
 - Report the spill to the appropriate safety officer or department.
 - Complete any required incident report forms.

Mandatory Visualizations

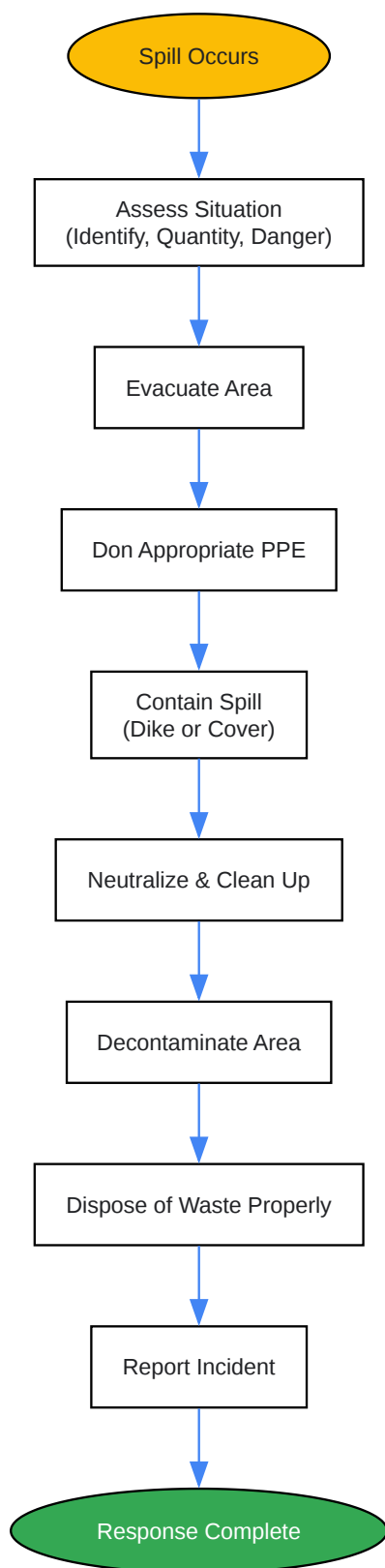
Logical Relationship for Hazard Identification and Control



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Caption: Logical workflow for assessing and controlling chemical hazards.

Experimental Workflow: General Chemical Spill Response



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Caption: General workflow for responding to a chemical spill in a laboratory.

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